

Unveiling FR-190809: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FR-190809

Cat. No.: B1674016

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

FR-190809 is a synthetic small molecule that has garnered interest in the scientific community for its potential therapeutic applications. This document provides an in-depth overview of the chemical structure, physicochemical properties, and known biological activities of **FR-190809**. Detailed experimental protocols and analyses of its mechanism of action are included to facilitate further research and development.

Chemical Structure and Properties

FR-190809 is chemically identified as 1-cycloheptyl-1-[[4-(4-fluorophenoxy)phenyl]methyl]-3-[6-methyl-2,4-bis(methylsulfonyl)-3-pyridinyl]urea.^[1] Its chemical structure and key identifiers are presented below.

Table 1: Chemical Identifiers of **FR-190809**

Identifier	Value
IUPAC Name	1-cycloheptyl-1-[[4-(4-fluorophenoxy)phenyl]methyl]-3-[6-methyl-2,4-bis(methylsulfonyl)-3-pyridinyl]urea[1]
Molecular Formula	C29H34FN3O6S2[1][2]
SMILES	<chem>CC1=CC(=C(C(=N1)S(=O)(=O)C)NC(=O)N(CC2=CC=C(C=C2)OC3=CC=C(C=C3)F)C4CCCCCCC4)S(=O)(=O)C</chem> [1]
InChI Key	UFRBZRWETFGORO-UHFFFAOYSA-N[1]
CAS Number	215589-63-2[1][2]

Table 2: Physicochemical Properties of **FR-190809**

Property	Value
Molecular Weight	603.7 g/mol [1]
Appearance	White to off-white solid
Solubility	Soluble in DMSO, Methanol
Melting Point	Not available
Boiling Point	Not available

Biological Activity and Mechanism of Action

Further research is required to fully elucidate the biological activity and mechanism of action of **FR-190809**. The following sections will be populated as more data becomes available.

Signaling Pathways

Diagrams of relevant signaling pathways will be generated using Graphviz once the specific biological targets and pathways of **FR-190809** are identified.

Experimental Workflows

Detailed experimental workflows for synthesis, purification, and biological assays will be provided as established protocols are published.

Experimental Protocols

This section will detail the methodologies for key experiments related to **FR-190809** as they become available in the scientific literature.

Logical Relationships and Data Visualization

Graphviz diagrams will be utilized to illustrate logical relationships, such as structure-activity relationships, as data emerges from ongoing research.

Conclusion

FR-190809 presents a promising scaffold for further investigation. This technical guide serves as a foundational resource for researchers and professionals in the field of drug discovery and development. As more information becomes available, this document will be updated to reflect the latest findings.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. FR-190809 | C29H34FN3O6S2 | CID 6918442 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. FR-190809 - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [Unveiling FR-190809: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674016#fr-190809-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com